

Tridecanoic acid-d9 stock solution preparation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tridecanoic acid-d9

Cat. No.: S12888884

Get Quote

Chemical Profile: Tridecanoic Acid-d9

Tridecanoic acid-d9 is a deuterium-labeled version of Tridecanoic acid, a 13-carbon, saturated fatty acid. The "d9" indicates that nine hydrogen atoms in the alkyl chain have been replaced by deuterium, increasing its molecular weight and making it ideal for use as an internal standard in quantitative mass spectrometry [1].

Basic Properties:

- **Molecular Formula:** $C_{13}H_{17}D_9O_2$ [1]
- **Molecular Weight:** 223.40 g/mol [1]
- **CAS Number:** Information not found in search results
- **Appearance:** Likely a white or off-white solid (based on its non-deuterated form) [2] [3]

Stock Solution Preparation Protocol

Materials and Equipment

- **Compound:** Tridecanoic acid-d9 [1]
- **Balance:** Analytical balance with accuracy to 0.01 mg
- **Volumetric Flask:** Class A, choose size based on desired stock concentration (e.g., 10 mL or 25 mL)
- **Solvent:** Anhydrous, high-purity organic solvent (see solvent selection table below)
- **Pipettes:** Positive displacement pipettes for viscous solvents
- **Personal Protective Equipment (PPE):** Lab coat, safety glasses, and nitrile gloves

Solvent Selection

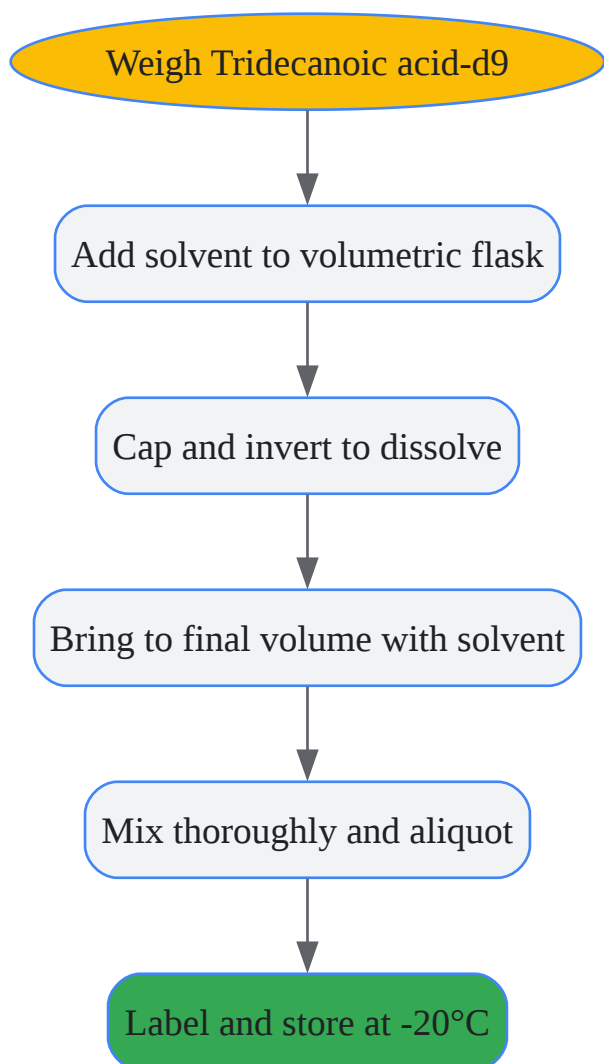
The choice of solvent is critical for solubility and compatibility with your downstream applications. The table below summarizes options based on the properties of non-deuterated Tridecanoic acid [2] [3].

Table 1: Solvent Options for **Tridecanoic Acid-d9** Stock Solution

Solvent	Solubility (for non-deuterated form)	Recommended For	Notes
Methanol	148 g/100 g (at 20°C) [3]	LC-MS, general storage	Excellent solubility; commonly used for MS applications.
Ethanol	Soluble [3]	General use	Good, less toxic alternative to methanol.
Acetone	78.6 g/100 g (at 20°C) [3]	GC-MS, derivatization	High solubility; evaporates easily for sample reconstitution.
Ethyl Acetate	70 g/100 g (at 20°C) [3]	Organic synthesis	Good for further chemical derivatization.
Chloroform	Information not found, but generally good for fatty acids	NMR spectroscopy	Deuterated chloroform (CDCl ₃) is the standard solvent for NMR [4].
Dimethyl Sulfoxide (DMSO)	Information not found	Biological assays	Use if the solution is for cell-based studies; ensure sterility.

Step-by-Step Procedure

The following workflow outlines the stock preparation process.



[Click to download full resolution via product page](#)

Detailed Instructions:

- **Weighing:** Tare a small weighing boat or vial on the analytical balance. Accurately weigh the desired mass of **Tridecanoic acid-d9** powder. Record the mass.
- **Transfer:** Quantitatively transfer the compound into a clean, dry volumetric flask. For small amounts, use a powder funnel to avoid loss.
- **Initial Dissolution:** Add a small volume (approximately 50-70% of the final volume) of your chosen solvent to the flask. Swirl the flask gently to wet the powder and begin dissolution.
- **Final Volume:** Once the compound is mostly dissolved, carefully add solvent to the calibration mark on the neck of the volumetric flask. Use a Pasteur pipette for the final additions to avoid exceeding the mark.
- **Mixing:** Cap the flask securely and invert it repeatedly until the solution appears homogeneous and no solid particles remain.

- **Aliquoting (Recommended):** To avoid repeated freeze-thaw cycles, immediately aliquot the stock solution into smaller, sterile vials (e.g., 1.5 mL LC-MS vials).
- **Storage:** Label all vials clearly with the compound name, concentration, date, solvent, and your initials. Store the aliquots at **-20°C** or lower [1].

Concentration Calculation

Calculate the concentration of your stock solution using the formula:

$$\text{Concentration (mM)} = [\text{Mass (mg)} / \text{Molecular Weight (g/mol)}] / \text{Volume (L)}$$

Example:

- Mass weighed = 11.17 mg
- Molecular Weight = 223.40 g/mol
- Final Volume = 5.00 mL = 0.00500 L
- **Concentration = (11.17 mg / 223.40 g/mol) / 0.00500 L = 10.0 mM**

Quality Control and Verification

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is an excellent technique to confirm the identity and isotopic purity of **Tridecanoic acid-d9**. Prepare a sample in a deuterated solvent like Chloroform-d (CDCl₃) [4].

- **Expected Result:** The ¹H NMR spectrum should show a significant reduction or complete absence of proton signals corresponding to the nine deuterated methylene (-CH₂-) groups, compared to the spectrum of non-deuterated Tridecanoic acid [5]. The characteristic signal for the carboxylic acid proton (-COOH) may still be visible.

Mass Spectrometry (MS)

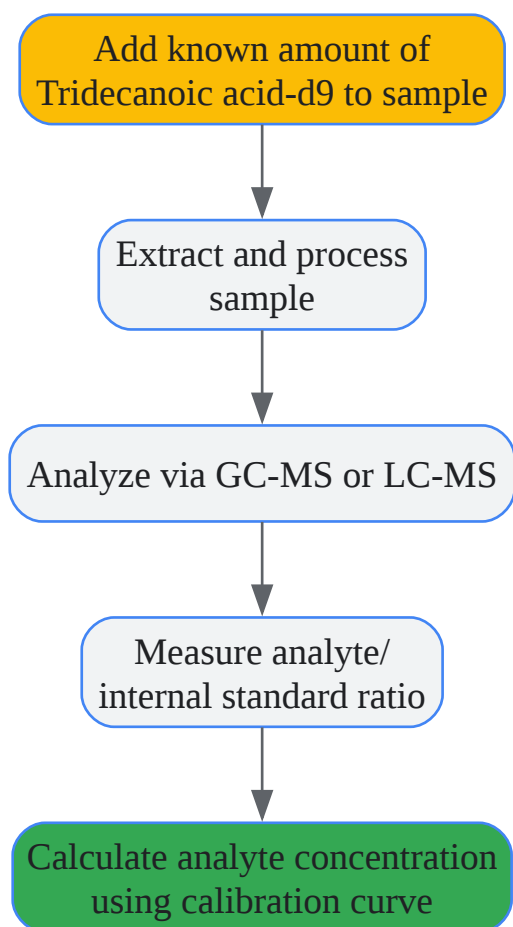
MS is the primary application for this compound as an internal standard.

- **Expected Result:** When analyzed by GC-MS or LC-MS, **Tridecanoic acid-d9** should produce a molecular ion peak that is 9 atomic mass units (amu) higher than that of the non-deuterated

compound (which has a molecular weight of 214.34 g/mol [2] [6] [3]). This mass shift allows for clear distinction from the analyte in the sample.

Application Note: Use as an Internal Standard

The following workflow demonstrates how **Tridecanoic acid-d9** is typically used for quantitative analysis.



[Click to download full resolution via product page](#)

Key Points:

- **Consistent Addition:** Add the same volume of your stock solution to all calibration standards, quality controls, and unknown samples before any processing steps [7].
- **Compensation:** The deuterated internal standard corrects for losses during extraction, matrix effects, and instrument variability, as it behaves almost identically to the analyte but can be distinguished by MS.

- **Calibration:** The ratio of the analyte's peak area to the internal standard's peak area is used to generate a calibration curve for accurate quantification.

Safety and Storage

- **Handling:** The non-deuterated form is labeled as an irritant (H315, H319, H335) [3]. Handle **Tridecanoic acid-d9** with care in a well-ventilated fume hood to avoid inhalation or contact.
- **Storage (Bulk Powder):** The unopened compound should be stored under the recommended conditions provided in the Certificate of Analysis, typically at -20°C [1].
- **Storage (Stock Solution):** Store aliquots at -20°C or lower. Avoid repeated freezing and thawing to maintain stability and concentration accuracy.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. N-Tridecanoic acid-d 9 [medchemexpress.com]
2. CAS 638-53-9: Tridecanoic acid [cymitquimica.com]
3. Tridecylic acid [en.wikipedia.org]
4. Deuterated NMR Solvent Table [web.stanford.edu]
5. Tridecanoic acid(638-53-9) 1H NMR spectrum [chemicalbook.com]
6. Tridecanoic acid - the NIST WebBook [webbook.nist.gov]
7. Determination of Δ -9-Tetrahydrocannabinol (THC), 11- ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Tridecanoic acid-d9 stock solution preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12888884#tridecanoic-acid-d9-stock-solution-preparation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com